

Exemestane-13C,d2 certificate of analysis

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Compound of Interest

Compound Name: Exemestane-13C,d2

Cat. No.: B15138058

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Technical Guide: Exemestane-13C,d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile of **Exemestane-13C,d2**, a stable isotope-labeled internal standard crucial for the accurate quantification of exemestane in biological matrices. This document outlines key specifications and presents a detailed experimental protocol for its analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS), a common application for this reference standard.

Product Specifications

Exemestane-13C,d2 is a high-purity, stable isotope-labeled analog of Exemestane. The incorporation of one carbon-13 atom and two deuterium atoms results in a mass shift that allows it to be distinguished from the unlabeled drug by mass spectrometry, making it an ideal internal standard for quantitative bioanalysis.

Parameter	Specification	Source
Molecular Formula	$C_{19}^{13}CH_{22}D_2O_2$	[1][2][3]
Molecular Weight	299.41 g/mol	[1][2][3]
Appearance	White to off-white solid	[4]
Storage	Recommended storage conditions are typically provided on the Certificate of Analysis. Generally, storage at -20°C is recommended.	[1][5]

Analytical Methodology: LC-MS/MS for Quantification in Plasma

The following protocol is a representative method for the quantification of Exemestane using a stable isotope-labeled internal standard like **Exemestane-13C,d2**. This method is adapted from a published study detailing the analysis of a closely related isotopologue, Exemestane-13C,D3, in mouse plasma.

Sample Preparation

A liquid-liquid extraction procedure is employed to isolate the analyte and internal standard from the plasma matrix.

- Spiking: To 50 µL of plasma, add the **Exemestane-13C,d2** internal standard solution.
- Extraction: Add methyl tert-butyl ether (MTBE) as the extraction solvent.
- Vortexing: Vigorously mix the sample to ensure thorough extraction.
- Centrifugation: Centrifuge to separate the organic and aqueous layers.
- Evaporation: Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.

- Reconstitution: Reconstitute the dried extract in the mobile phase for LC-MS/MS analysis.

Chromatographic Conditions

Reverse-phase ultra-high-performance liquid chromatography (UPLC) is utilized to separate Exemestane from endogenous plasma components.

Parameter	Condition
Column	Acquity UPLC BEH C18 (50 mm × 2.1 mm, 1.7 µm)
Mobile Phase A	0.1% Acetic Acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	0.3 mL/min
Injection Volume	10 µL
Column Temperature	40°C

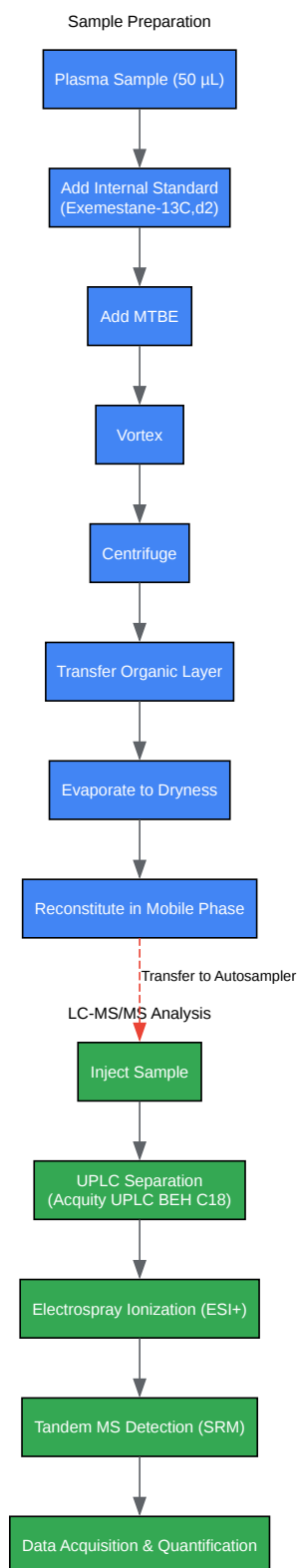
Mass Spectrometric Conditions

A tandem mass spectrometer operating in positive electrospray ionization (ESI) mode with selected reaction monitoring (SRM) is used for detection and quantification.

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
SRM Transition (Exemestane)	m/z 297.0 → 121.0 (Quantifier) m/z 297.0 → 149.0 (Qualifier)
SRM Transition (Exemestane-13C,d2)	m/z 300.1 → 121.0 (Quantifier) m/z 300.1 → 258.9 (Qualifier)
Gas Settings	Sheath Gas: 25 Arb Auxiliary Gas: 5 Arb Sweep Gas: 1 Arb

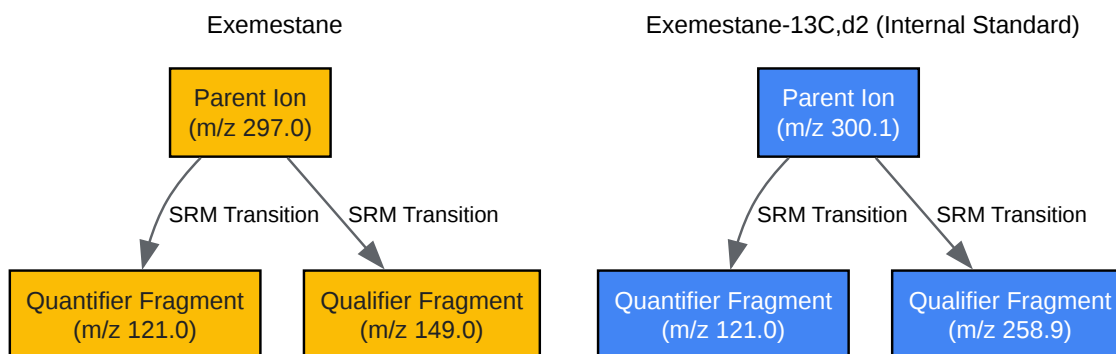
Visualized Workflows

The following diagrams illustrate the key processes involved in the analysis of **Exemestane-¹³C,²D**.



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Figure 1: Experimental workflow for the analysis of **Exemestane- $^{13}\text{C},\text{d}_2$** .



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Figure 2: Selected Reaction Monitoring (SRM) transitions for Exemestane and its internal standard.

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